

# Essential Procedures for the Proper Disposal of Apitolisib

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For Research, Scientific, and Drug Development Professionals: A Guide to Safe and Compliant Disposal

Apitolisib (also known as GDC-0980) is a potent, orally bioavailable dual inhibitor of Class I phosphatidylinositol 3-kinase (PI3K) and mammalian target of rapamycin (mTOR).[1][2][3] Due to its cytotoxic and hazardous properties, it is imperative that researchers, scientists, and drug development professionals adhere to strict protocols for its disposal to ensure personal safety and environmental protection. The primary directive for disposal is to always consult the manufacturer-specific Safety Data Sheet (SDS) and to comply with all local, state, and federal regulations.[4]

## **Hazard Profile and Safety Information**

**Apitolisib** is classified as hazardous. It is harmful if swallowed (Acute toxicity, oral - Category 4), causes skin irritation (Category 2), and serious eye irritation (Category 2A).[4] It may also cause respiratory irritation.[4] Furthermore, **Apitolisib** is identified as very toxic to aquatic life with long-lasting effects.[5] This necessitates stringent containment and disposal procedures to prevent environmental release.



Identifier	Value
CAS Number	1032754-93-0[1][4][5]
Synonyms	GDC-0980, GNE 390, RG 7422[1][2][4]
Molecular Formula	C23H30N8O3S[1][4]
Molecular Weight	498.60 g/mol [1][4]
Appearance	Crystalline solid[6]
Melting Point	>202°C[4]
Solubility	Soluble in DMSO (~25 mg/ml) and DMF (~25 mg/ml).[1][6] Sparingly soluble in aqueous buffers.[6]
Storage	Store at -20°C as a solid.[5][6]

## **Step-by-Step Disposal Protocol**

The following steps provide a procedural guide for the proper disposal of **Apitolisib**. This protocol is a synthesis of information from safety data sheets and general guidelines for hazardous chemical and cytotoxic waste.

- 1. Personal Protective Equipment (PPE) and Engineering Controls:
- Always handle Apitolisib and its waste within a well-ventilated area, preferably in a chemical fume hood, to avoid inhalation of dust or aerosols.[4][5]
- Wear appropriate PPE at all times:
  - Hand Protection: Protective gloves (e.g., nitrile).[4]
  - Eye Protection: Safety goggles with side-shields.[4]
  - Skin and Body Protection: Impervious clothing, such as a lab coat.[4]
  - Respiratory Protection: A suitable respirator should be used if ventilation is inadequate or if handling large quantities.[4]



#### 2. Waste Segregation and Collection:

- Identify Waste Type: All materials that have come into contact with Apitolisib must be treated as hazardous waste. This includes:
  - Unused or expired pure compound.
  - Contaminated consumables (e.g., pipette tips, vials, gloves, bench paper).
  - Solutions containing Apitolisib.
  - Contaminated sharps (e.g., needles, blades).
- Use Designated Waste Containers:
  - Non-sharp Solid Waste: Dispose of in a rigid, leak-proof container clearly labeled as
    "Hazardous Cytotoxic Waste." Often, these are yellow containers with purple lids.[7]
  - Contaminated Sharps: Dispose of in a designated sharps container for cytotoxic waste,
    also typically yellow with a purple lid.[7]
  - Liquid Waste: Collect in a compatible, sealed, and clearly labeled hazardous waste container. Do not mix with other solvent waste streams unless explicitly permitted by your institution's Environmental Health and Safety (EHS) department.

#### 3. Spill Management:

- In case of a spill, evacuate the immediate area if necessary.[4]
- Prevent further leakage or spillage and keep the product away from drains or water courses.
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- For liquid spills, absorb the material with an inert, finely-powdered liquid-binding material (e.g., diatomite, universal binders).[4]
- For solid spills, carefully sweep or vacuum (with HEPA filter) the material to avoid generating dust.



- Place all contaminated cleanup materials into the designated hazardous waste container.
- Decontaminate the surface by scrubbing with alcohol or another suitable solvent.[4]
- 4. Final Disposal Procedure:
- Follow Institutional Protocols: The ultimate disposal of the collected waste must be handled by your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste contractor.[8]
- Incineration: The standard and required method for destroying cytotoxic and hazardous pharmaceutical waste is high-temperature incineration by an approved and permitted environmental management vendor.[7][8][9]
- Documentation: Ensure all waste is properly documented according to institutional and regulatory requirements. This may include a hazardous waste manifest that tracks the waste from generation to final destruction.[7][8]

Important Note: NEVER dispose of **Apitolisib** or its contaminated materials in the regular trash, down the sink, or through any other unapproved route. [4][10] This can lead to environmental contamination and poses a significant risk to public health.

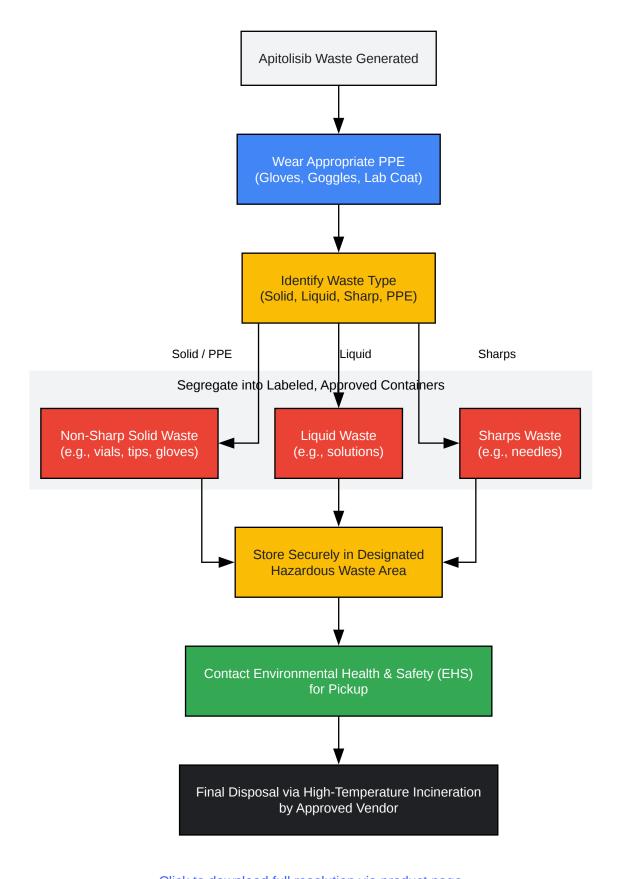
## **Experimental Protocols**

Disposal of **Apitolisib** is a regulatory and safety procedure, not an experimental one. Therefore, no experimental protocols for disposal are cited. The procedures are dictated by GHS classifications, EPA (or equivalent) regulations, and institutional safety policies. The key is adherence to established hazardous and cytotoxic waste streams.

#### **Disposal Workflow Visualization**

The following diagram illustrates the decision-making and logical flow for the proper disposal of **Apitolisib** waste.





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Caption: Logical workflow for the safe disposal of **Apitolisib** waste.



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